

# Personal protective equipment for handling 3,4-Dichloro-1-butene

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## Compound of Interest

Compound Name: 3,4-Dichloro-1-butene

Cat. No.: B1205564

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## Essential Safety and Handling Guide for 3,4-Dichloro-1-butene

This guide provides immediate safety, operational, and disposal protocols for laboratory personnel, including researchers, scientists, and drug development professionals working with **3,4-Dichloro-1-butene**. Given its hazardous properties, adherence to these procedures is critical to ensure personal safety and environmental protection.

### Immediate Safety Information

#### Chemical Identifier:

- Name: **3,4-Dichloro-1-butene**
- CAS Number: 760-23-6
- Molecular Formula: C<sub>4</sub>H<sub>6</sub>Cl<sub>2</sub><sup>[1][2][3]</sup>

Potential Hazards: **3,4-Dichloro-1-butene** is a hazardous chemical with multiple risk factors:

- Flammability: It is a flammable liquid and vapor, with a flash point of 28°C (82.4°F).<sup>[1][3]</sup> Vapors can form explosive mixtures with air and may travel to an ignition source and flash back.<sup>[1][3]</sup>

- Corrosivity: It causes severe skin and eye burns.[1][3][4][5] Contact can lead to blistering and irreversible eye damage.[1] It is also destructive to the tissues of the mucous membranes and upper respiratory tract.[3]
- Toxicity: The substance is harmful if swallowed or inhaled.[2][3][4] It may also cause genetic defects.[2]
- Environmental Hazards: It is toxic to aquatic life with long-lasting effects.[2][3][4]

#### Personal Protective Equipment (PPE)

A comprehensive PPE strategy is mandatory when handling **3,4-Dichloro-1-butene**. The following table summarizes the required equipment.

PPE Category	Specification	Rationale
Eye and Face	Chemical safety goggles compliant with OSHA's 29 CFR 1910.133 or European Standard EN166. An 8-inch minimum face shield is also required.[1][3]	Protects against severe eye burns and irreversible injury from splashes.[1][3]
Hand	Chemical-resistant gloves (e.g., Butyl rubber, Viton®). Double gloving is recommended. Consult the glove manufacturer's resistance data.[6]	Prevents skin burns and absorption through the skin.[1][3]
Body	Flame-retardant lab coat and a chemical-resistant apron. For larger quantities or significant risk of splashing, a chemical-resistant suit is advised.[6]	Protects against skin contact and contamination of personal clothing.[1][7]
Respiratory	All work must be conducted in a certified chemical fume hood. [6] If vapor concentrations may exceed exposure limits, a NIOSH-approved respirator with an organic vapor cartridge is necessary.[6]	Prevents inhalation of harmful vapors that cause severe respiratory tract irritation.[1]
Footwear	Closed-toe, chemical-resistant shoes.[6]	Protects feet from potential spills.

## Operational Plan: Step-by-Step Handling Protocol

### 1. Preparation and Engineering Controls:

- Ventilation: Ensure a certified chemical fume hood is operational before starting any work.[6]

- Emergency Equipment: Verify that a safety shower and eyewash station are accessible and have been recently tested.[\[1\]](#)
- Ignition Sources: Remove all sources of ignition (e.g., open flames, hot surfaces, sparks) from the work area. Use explosion-proof electrical and ventilating equipment.[\[2\]](#)[\[4\]](#)[\[5\]](#)[\[7\]](#)
- Tooling: Use only non-sparking tools for all operations.[\[1\]](#)[\[2\]](#)[\[4\]](#)[\[5\]](#)
- Static Control: Ground and bond all containers and transfer equipment to prevent static discharge.[\[1\]](#)[\[2\]](#)[\[4\]](#)[\[7\]](#)

## 2. Handling Procedure:

- Don all required PPE as specified in the table above before handling the chemical.
- Work with the smallest quantity of the chemical necessary for the experiment.
- Keep the container tightly closed when not in use.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)
- Avoid breathing vapors, mist, or gas.[\[1\]](#)[\[3\]](#)[\[4\]](#)
- Prevent any contact with eyes, skin, or clothing.[\[1\]](#)
- After handling, wash hands and any exposed skin thoroughly. Do not eat, drink, or smoke in the work area.[\[1\]](#)[\[2\]](#)[\[7\]](#)

## 3. Storage:

- Store in a cool, dry, and well-ventilated area designated for flammable liquids.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[5\]](#)
- Keep containers tightly sealed and stored upright to prevent leakage.[\[3\]](#)
- Store away from heat, sparks, and open flames.[\[1\]](#)[\[2\]](#)[\[5\]](#) A refrigerator or flammables cabinet is recommended.[\[1\]](#)[\[2\]](#)[\[5\]](#)
- Incompatible materials include strong oxidizing agents and strong bases.[\[2\]](#)

## 4. Emergency and First Aid:

- Eye Contact: Immediately flush eyes with plenty of water for at least 30 minutes, also under the eyelids. Get immediate medical attention.[1][3]
- Skin Contact: Immediately remove all contaminated clothing and shoes. Flush skin with plenty of water for at least 15 minutes. Seek immediate medical aid.[1][3]
- Inhalation: Move the victim to fresh air immediately. If breathing is difficult, administer oxygen. If breathing has stopped, provide artificial respiration using a mechanical device. Do not use mouth-to-mouth resuscitation. Get immediate medical aid.[1]
- Ingestion: Do NOT induce vomiting. If the victim is conscious and alert, give 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Get immediate medical aid.[1][3]

#### 5. Accidental Release Measures:

- Evacuate personnel to a safe area and ensure adequate ventilation.
- Remove all sources of ignition.[1][3]
- Wearing full PPE, contain the spill using an inert absorbent material (e.g., sand, earth, vermiculite).[1][3]
- Collect the absorbed material using non-sparking tools and place it into a suitable, closed container for disposal.[1][3]
- Prevent the spill from entering drains or waterways.[1][3]

## Disposal Plan

Proper disposal of **3,4-Dichloro-1-butene** and any contaminated materials is crucial. This chemical is classified as hazardous waste and must not be disposed of down the drain.[8][9]

#### 1. Waste Collection:

- Container: Use a designated, properly sealed, and compatible hazardous waste container. The container must remain closed except when adding waste.

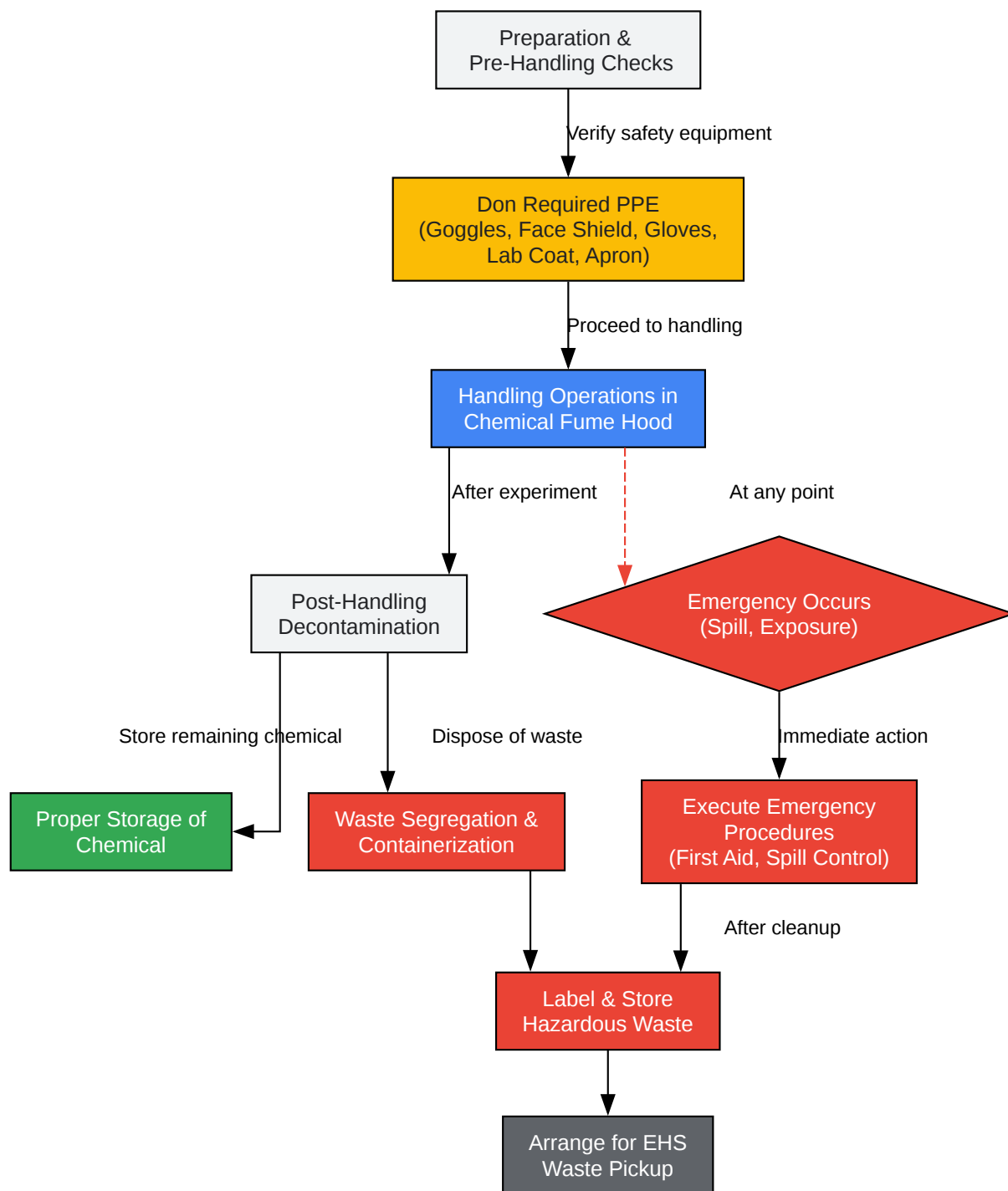
- Segregation: Do not mix with other waste streams unless specifically instructed by your institution's environmental health and safety (EHS) office.
- Contaminated Materials: All contaminated items, including gloves, absorbent materials, and empty containers, must be disposed of as hazardous waste. Empty containers may retain product residue and are dangerous.[\[1\]](#)

## 2. Labeling:

- Clearly label the waste container with "Hazardous Waste," the full chemical name "**3,4-Dichloro-1-butene**," and list all components with their approximate percentages.

## 3. Disposal Procedure:

- Store the sealed waste container in a designated satellite accumulation area.
- Arrange for pickup and disposal through your institution's EHS office.
- Adhere to all local, state, and federal regulations for hazardous waste disposal.[\[6\]](#)



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